

# Early Industrial Applications of Dichloropropane Isomers: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 1,1-Dichloropropane

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## Abstract

This technical guide provides a comprehensive overview of the early industrial applications of dichloropropane isomers, primarily focusing on 1,2-dichloropropane and 1,3-dichloropropane. It delves into their historical use as industrial solvents, components in paint and varnish removers, soil fumigants, and as versatile chemical intermediates in organic synthesis. This document presents key quantitative data in structured tables for comparative analysis, details relevant experimental protocols, and utilizes visualizations to illustrate metabolic pathways and chemical synthesis workflows. The information is intended to serve as a foundational resource for researchers, scientists, and professionals in drug development who may encounter these compounds in legacy environmental contexts or require a historical perspective on their industrial significance and toxicological profiles.

## Introduction

Dichloropropane exists as several structural isomers, with 1,2-dichloropropane and 1,3-dichloropropane being the most industrially significant in the early to mid-20th century.<sup>[1]</sup> These chlorinated hydrocarbons are colorless, flammable liquids with a chloroform-like odor.<sup>[2]</sup> Their utility stemmed from their excellent solvency power for a wide range of organic materials and their reactivity as chemical building blocks. However, growing awareness of their potential health and environmental impacts led to a decline in their use in many consumer and agricultural applications by the late 20th century.<sup>[3]</sup> This guide revisits the foundational

industrial roles of these isomers, providing technical insights into their applications and the scientific methodologies of the time.

## Physicochemical Properties of Dichloropropane Isomers

A clear understanding of the physical and chemical properties of dichloropropane isomers was fundamental to their industrial application. These properties dictated their suitability as solvents, their behavior in formulations, and their environmental fate.

Property	1,2-Dichloropropane	1,3-Dichloropropane	References
CAS Number	78-87-5	142-28-9	<a href="#">[4]</a>
Molecular Formula	C <sub>3</sub> H <sub>6</sub> Cl <sub>2</sub>	C <sub>3</sub> H <sub>6</sub> Cl <sub>2</sub>	<a href="#">[4]</a>
Molar Mass	112.98 g/mol	112.98 g/mol	<a href="#">[4]</a>
Appearance	Colorless liquid	Colorless liquid	<a href="#">[2]</a>
Odor	Chloroform-like	Chloroform-like	<a href="#">[2]</a>
Boiling Point	95-96 °C	120-125 °C	<a href="#">[4]</a>
Melting Point	-100 °C	-99.5 °C	<a href="#">[4]</a>
Density	1.156 g/cm <sup>3</sup> at 20 °C	1.189 g/cm <sup>3</sup> at 20 °C	<a href="#">[4]</a>
Vapor Pressure	40 mmHg at 20 °C	22 mmHg at 20 °C	
Solubility in Water	0.26 g/100 mL at 20 °C	0.27 g/100 mL at 20 °C	

## Early Industrial Applications

The versatile properties of dichloropropane isomers led to their widespread use in several key industrial sectors.

## Industrial Solvents and Degreasers

Both 1,2- and 1,3-dichloropropane were employed as effective industrial solvents for a variety of organic materials, including oils, fats, waxes, resins, and rubber.[3][5] Their use was prominent in metal degreasing operations and in the textile industry as spotting agents.[3] In the paper industry, 1,2-dichloropropane was used as a solvent in the production of alkaline paper surface sizing agents.[6]

## Paint, Varnish, and Finish Removers

Prior to the early 1980s, 1,2-dichloropropane was a common component in paint strippers, varnishes, and furniture finish removers due to its ability to dissolve cured resins and coatings.[7][3]

## Soil Fumigants and Pesticides

A significant early application of dichloropropanes was in agriculture. Mixtures containing 1,2-dichloropropane and 1,3-dichloropropene were marketed as soil fumigants to control nematodes.[3][8] These formulations were injected into the soil before planting to protect crops.[8] The use of 1,2-dichloropropane in pesticide formulations in the United States was discontinued in the 1980s.[7]

## Chemical Intermediates

The dichloropropane isomers served as crucial intermediates in chemical synthesis.

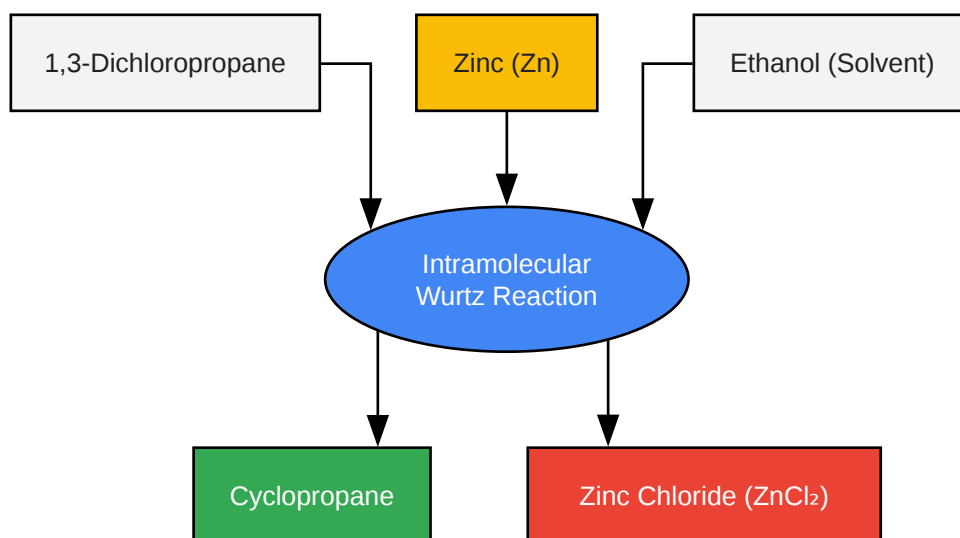
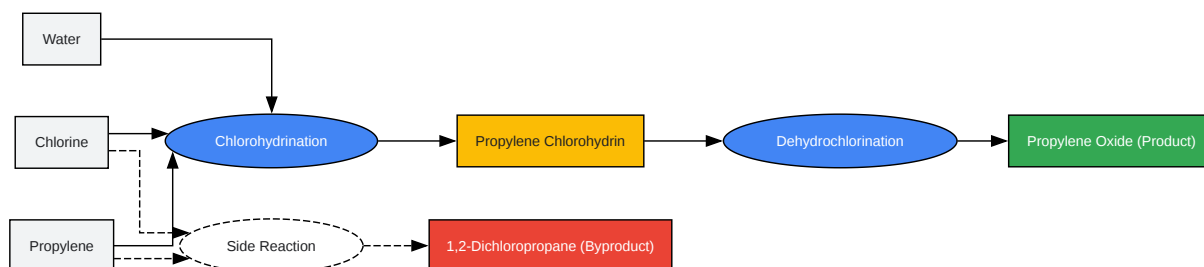
- 1,2-Dichloropropane: A major application was in the production of tetrachloroethylene and carbon tetrachloride.[3][5] It is also a significant byproduct of the chlorohydrin process for manufacturing propylene oxide.[3][9]
- 1,3-Dichloropropane: This isomer was instrumental in the synthesis of cyclopropane and other cyclic compounds.[10][11] The intramolecular Wurtz reaction, for instance, utilizes 1,3-dihalopropanes to form a cyclopropane ring.[12] It also serves as a precursor for various organic compounds in the pharmaceutical and agrochemical industries.[13]

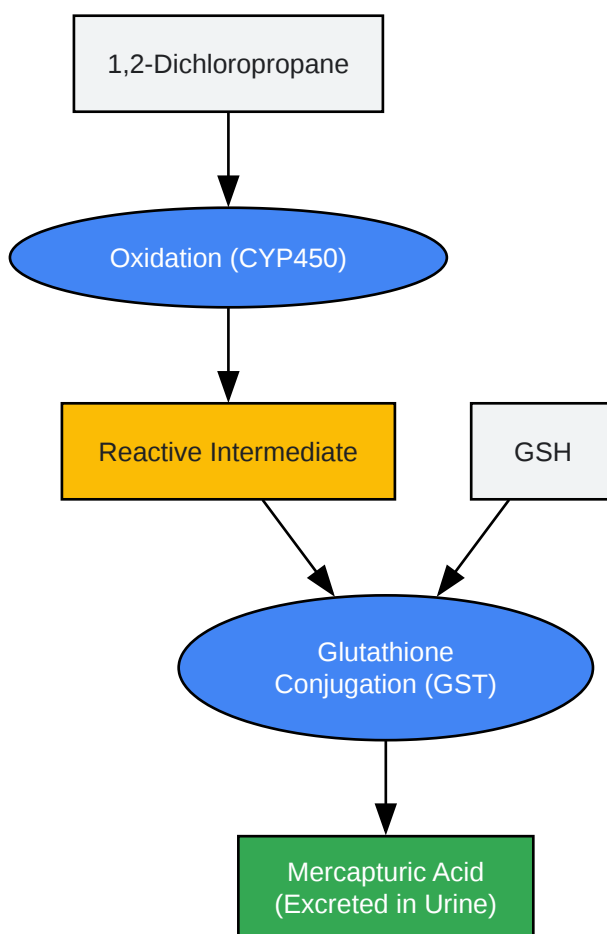
## Manufacturing Processes

### Production of 1,2-Dichloropropane

High-purity 1,2-dichloropropane was primarily obtained as a byproduct in the manufacture of propylene oxide via the chlorohydrin process.[3][14] It could also be produced by the reaction of propylene with chlorine in the presence of an iron oxide catalyst.[3]

#### Experimental Workflow: Propylene Oxide Production (Chlorohydrin Process) with 1,2-Dichloropropane Byproduct Formation





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